analytical methods for 5-Butyl-1,3-benzodioxole quantification

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Compound of Interest

Compound Name:	*5-Butyl-1,3-benzodioxole*
CAS No.:	*16929-05-8*
Cat. No.:	*B103066*

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An Application Note and Protocol for the Quantitative Analysis of **5-Butyl-1,3-benzodioxole**

Authored by: A Senior Application Scientist

Introduction: The Analytical Imperative for 5-Butyl-1,3-benzodioxole

5-Butyl-1,3-benzodioxole is a molecule belonging to the benzodioxole class, a structural motif present in a wide array of chemical compounds.[1] This class is notable for its role as a precursor in the synthesis of various pharmaceutical agents, agrochemicals, and fragrances.[1][2] Given its function as a key synthetic intermediate, the ability to accurately and reliably quantify **5-Butyl-1,3-benzodioxole** is paramount.[2] Whether monitoring reaction kinetics, assessing the purity of a final product, or conducting stability and impurity profiling, robust analytical methods are essential for ensuring quality, safety, and consistency in research and development.

This guide provides detailed, validated protocols for the quantification of **5-Butyl-1,3-benzodioxole** using two primary orthogonal techniques: Gas Chromatography-Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography with UV and Mass

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Spectrometry detection (HPLC-UV/MS). We will delve into the causality behind experimental choices, provide step-by-step methodologies, and outline the necessary validation procedures to ensure the trustworthiness and integrity of the generated data, in line with regulatory expectations.[3][4]

Physicochemical Properties and Method Selection Rationale

The selection of an appropriate analytical technique is fundamentally guided by the physicochemical properties of the analyte. For **5-Butyl-1,3-benzodioxole**, the key parameters are:

Property	Value	Significance for Analysis
Molecular Formula	$C_{11}H_{14}O_2$	Defines the exact mass for MS detection.
Molecular Weight	178.23 g/mol [5]	Basic parameter for all quantitative calculations.
Boiling Point (est.)	251°C[5]	Sufficiently volatile for analysis by Gas Chromatography (GC).
XLogP3-AA	3.8[5]	Indicates high lipophilicity and low water solubility, guiding solvent selection.
Solubility	Soluble in ethanol, methanol, isopropanol; low in water.[5]	Dictates appropriate solvents for sample and standard preparation.
Chromophore	Benzodioxole ring	The aromatic system allows for detection by UV spectrophotometry in HPLC.

Based on these properties, two primary methods are recommended:

- Gas Chromatography-Mass Spectrometry (GC-MS): Ideal for volatile and thermally stable compounds. Its high separation efficiency and the specificity of mass spectrometry make it a

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powerful tool for identification and quantification, especially in complex matrices.[6]

- High-Performance Liquid Chromatography (HPLC-UV/MS): A versatile technique suitable for a wide range of compounds. Reversed-phase HPLC is well-suited for a lipophilic molecule like **5-Butyl-1,3-benzodioxole**. Detection can be achieved via its UV absorbance or with greater specificity and sensitivity using a mass spectrometer.[7]

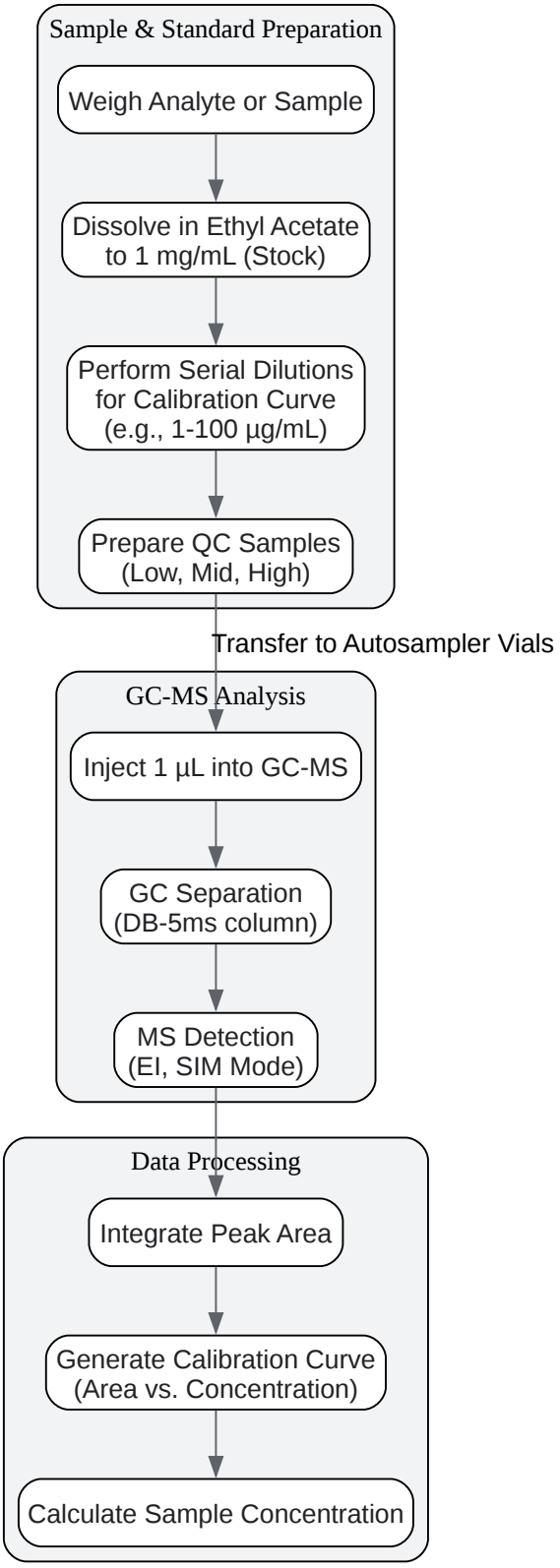
Method 1: Quantification by Gas Chromatography-Mass Spectrometry (GC-MS)

Principle and Expertise

This method leverages the volatility of **5-Butyl-1,3-benzodioxole** for separation on a GC column, followed by ionization and detection using a mass spectrometer. The choice of a non-polar capillary column (e.g., DB-5ms) is based on the analyte's relatively non-polar nature, promoting separation based on boiling point. Electron Ionization (EI) is selected for its ability to create reproducible fragmentation patterns, which serve as a fingerprint for unambiguous identification. Quantification is performed using Selected Ion Monitoring (SIM), where the detector focuses only on characteristic ions of the analyte, dramatically increasing sensitivity and selectivity by filtering out background noise.

Experimental Workflow: GC-MS Analysis

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Caption: Workflow for GC-MS quantification of **5-Butyl-1,3-benzodioxole**.

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Detailed Protocol: GC-MS

1. Materials and Reagents

- **5-Butyl-1,3-benzodioxole** reference standard
- Ethyl acetate (GC or HPLC grade)
- 2 mL autosampler vials with caps

2. Standard and Sample Preparation

- Stock Solution (1 mg/mL): Accurately weigh 10 mg of the reference standard into a 10 mL volumetric flask. Dissolve and dilute to the mark with ethyl acetate.
- Calibration Standards: Perform serial dilutions of the stock solution with ethyl acetate to prepare calibration standards at concentrations such as 1, 5, 10, 25, 50, and 100 µg/mL.
- Quality Control (QC) Samples: Prepare QC samples from the stock solution at three concentrations (e.g., 7.5 µg/mL, 40 µg/mL, and 80 µg/mL).
- Sample Preparation: Dissolve the sample matrix containing **5-Butyl-1,3-benzodioxole** in ethyl acetate to achieve a final concentration within the calibration range. Centrifuge or filter if particulates are present.

3. Instrumentation and Conditions

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Parameter	Setting	Rationale
GC System	Agilent 8890 or equivalent	Provides precise temperature and flow control.
MS Detector	Agilent 5977B or equivalent	Offers high sensitivity and selectivity.
Column	DB-5ms, 30 m x 0.25 mm, 0.25 µm	Low-polarity phase ideal for separating non-polar to moderately polar compounds.
Carrier Gas	Helium, constant flow at 1.2 mL/min	Inert gas providing good chromatographic efficiency.
Inlet Temp.	250°C	Ensures rapid and complete vaporization of the analyte.
Injection Vol.	1 µL, Split ratio 20:1	Prevents column overloading while maintaining sensitivity.
Oven Program	100°C hold 1 min, ramp 15°C/min to 280°C, hold 5 min	Optimized to provide good peak shape and separation from potential impurities.
MS Source Temp.	230°C	Standard temperature for robust EI performance.
MS Quad Temp.	150°C	Standard temperature for stable mass filtering.
Ionization Mode	Electron Ionization (EI), 70 eV	Standard energy for reproducible fragmentation and library matching.
Acquisition	Selected Ion Monitoring (SIM)	Enhances sensitivity and selectivity for quantification.
SIM Ions	Quantifier:m/z 178 (M^+) Qualifiers:m/z 135, 105	The molecular ion is typically used for quantification. Qualifier ions confirm identity.

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4. Data Analysis

- Integrate the peak area for the quantifier ion (m/z 178) at the expected retention time.
- Construct a linear regression calibration curve by plotting peak area against concentration for the calibration standards. A correlation coefficient (r^2) > 0.995 is required.
- Determine the concentration of the analyte in the samples and QCs by interpolating their peak areas from the calibration curve.

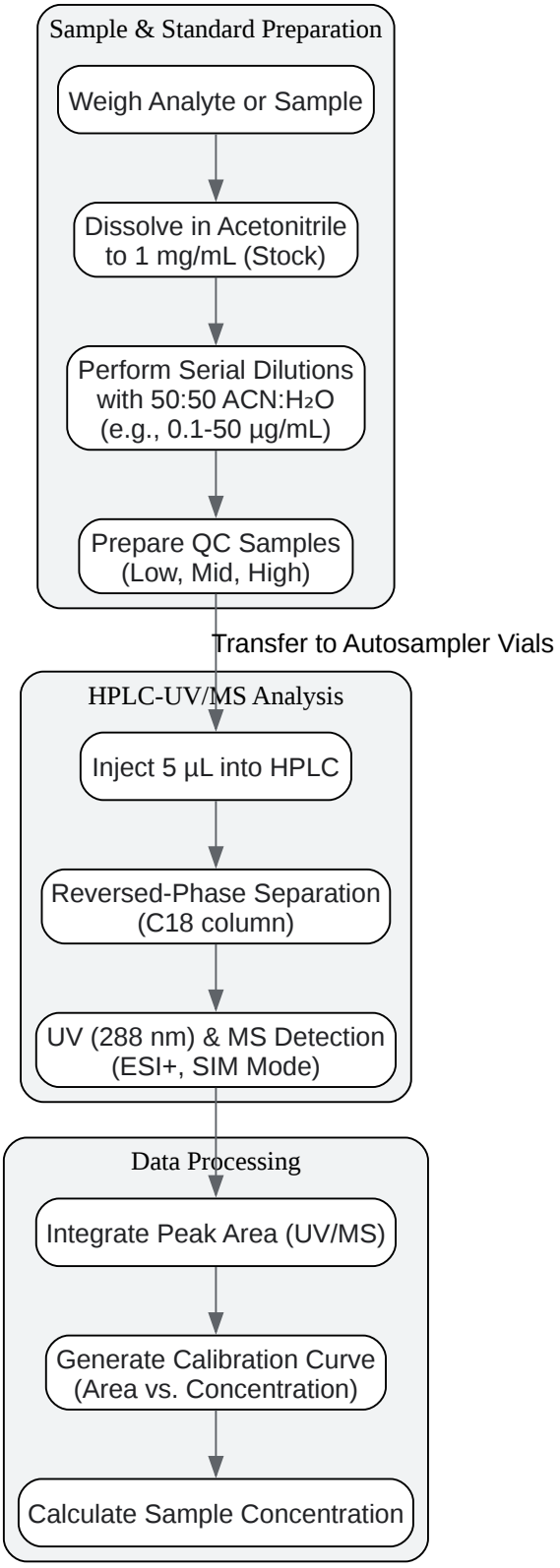
Method 2: Quantification by HPLC-UV/MS

Principle and Expertise

This method utilizes reversed-phase chromatography, where the lipophilic analyte interacts with a non-polar stationary phase (C18) and is eluted by a polar mobile phase.[8] A gradient elution starting with a higher water content and moving to a higher organic solvent content is employed to ensure good retention and sharp peak shape. The mobile phase is acidified with formic acid, a critical step that serves two purposes: it protonates silanol groups on the column to reduce peak tailing and provides a source of protons for efficient ionization in the mass spectrometer using Electrospray Ionization (ESI) in positive mode.[7] UV detection at ~288 nm (a typical absorbance maximum for the benzodioxole moiety) provides a primary quantitative result, while MS detection provides confirmation and can be used for quantification in complex matrices.

Experimental Workflow: HPLC-UV/MS Analysis

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Caption: Workflow for HPLC-UV/MS quantification of **5-Butyl-1,3-benzodioxole**.

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Detailed Protocol: HPLC-UV/MS

1. Materials and Reagents

- **5-Butyl-1,3-benzodioxole** reference standard
- Acetonitrile (HPLC or LC-MS grade)
- Water (HPLC or LC-MS grade)
- Formic acid (LC-MS grade)
- 2 mL autosampler vials with caps

2. Standard and Sample Preparation

- Stock Solution (1 mg/mL): Accurately weigh 10 mg of the reference standard into a 10 mL volumetric flask. Dissolve and dilute to the mark with acetonitrile.
- Calibration Standards: Perform serial dilutions of the stock solution with a 50:50 mixture of acetonitrile and water to prepare calibration standards at concentrations such as 0.1, 0.5, 2, 10, 25, and 50 µg/mL.
- Quality Control (QC) Samples: Prepare QC samples from the stock solution at three concentrations (e.g., 0.75 µg/mL, 15 µg/mL, and 40 µg/mL).
- Sample Preparation: Dissolve the sample matrix in a suitable solvent (preferably acetonitrile or methanol) and dilute with the mobile phase to achieve a final concentration within the calibration range. Filter through a 0.22 µm syringe filter before injection.

3. Instrumentation and Conditions

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Parameter	Setting	Rationale
HPLC System	Waters Acquity UPLC or equivalent	High-pressure system for efficient separation.
Detectors	PDA/UV Detector, Single Quadrupole MS	Orthogonal detection for confirmation and quantification.
Column	C18, 2.1 x 50 mm, 1.8 µm	Standard reversed-phase column for retaining lipophilic compounds.
Column Temp.	40°C	Improves peak shape and reduces viscosity.
Mobile Phase A	Water + 0.1% Formic Acid	Aqueous phase for reversed-phase chromatography.
Mobile Phase B	Acetonitrile + 0.1% Formic Acid	Organic phase for eluting the analyte.
Flow Rate	0.4 mL/min	Appropriate for a 2.1 mm ID column.
Gradient	0-1 min (40% B), 1-5 min (40-95% B), 5-6 min (95% B), 6-6.1 min (95-40% B), 6.1-8 min (40% B)	Gradient ensures elution of the analyte with good peak shape.
Injection Vol.	5 µL	Balances sensitivity with the risk of column overload.
UV Detection	288 nm	Wavelength for monitoring the benzodioxole chromophore.
MS Ionization	Electrospray (ESI), Positive Mode	ESI is suitable for polar to moderately polar compounds; positive mode will form $[M+H]^+$.
MS Acquisition	SIM Mode: m/z 179.1 ($[M+H]^+$)	Selective detection of the protonated molecule for

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sensitive quantification.

4. Data Analysis

- Integrate the peak area from the UV chromatogram (at 288 nm) or the MS total ion chromatogram (m/z 179.1).
- Construct a linear regression calibration curve by plotting peak area against concentration. A correlation coefficient (r^2) > 0.995 is required.
- Determine the concentration of the analyte in the samples and QCs from the calibration curve.

Method Validation: Ensuring Trustworthy Results

A protocol is only reliable if it is validated. Method validation is the documented process that proves an analytical procedure is suitable for its intended purpose.[4][9] The following parameters must be assessed according to guidelines from bodies like the ICH.[3][10]

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Parameter	Purpose	Typical Acceptance Criteria
Specificity	To demonstrate that the signal is solely from the analyte of interest, without interference from matrix components, impurities, or degradation products.	Peak purity analysis (PDA), comparison with blank matrix, and MS fragmentation data should confirm identity.
Linearity	To verify a direct proportional relationship between concentration and instrument response over a defined range.	Correlation coefficient (r^2) ≥ 0.995.
Range	The interval between the upper and lower concentrations for which the method has been shown to be accurate, precise, and linear.[10]	Defined by the linearity study.
Accuracy	The closeness of the measured value to the true value. Assessed by spike/recovery experiments in a representative matrix.	Mean recovery of 98.0% to 102.0% for drug substance assay.
Precision	The degree of agreement among individual test results when the procedure is applied repeatedly to multiple samplings of a homogeneous sample.	Repeatability (Intra-day): RSD ≤ 1.0% Intermediate Precision (Inter-day): RSD ≤ 2.0%
LOD	The lowest amount of analyte that can be detected but not necessarily quantitated as an exact value.	Signal-to-Noise ratio (S/N) of 3:1.

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LOQ	The lowest amount of analyte that can be quantitatively determined with suitable precision and accuracy.[10]	S/N of 10:1 with acceptable precision (e.g., RSD ≤ 10%).
Robustness	The capacity of a method to remain unaffected by small, deliberate variations in method parameters (e.g., ±2°C in column temp, ±5% in organic mobile phase).	Results should remain within system suitability criteria.

By rigorously validating these parameters, the chosen analytical method can be considered a self-validating system, providing a high degree of confidence in the quantitative data it generates.

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